

Unraveling the Molecular Architecture of Buergerinin B: A Technical Guide

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Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B15128974*

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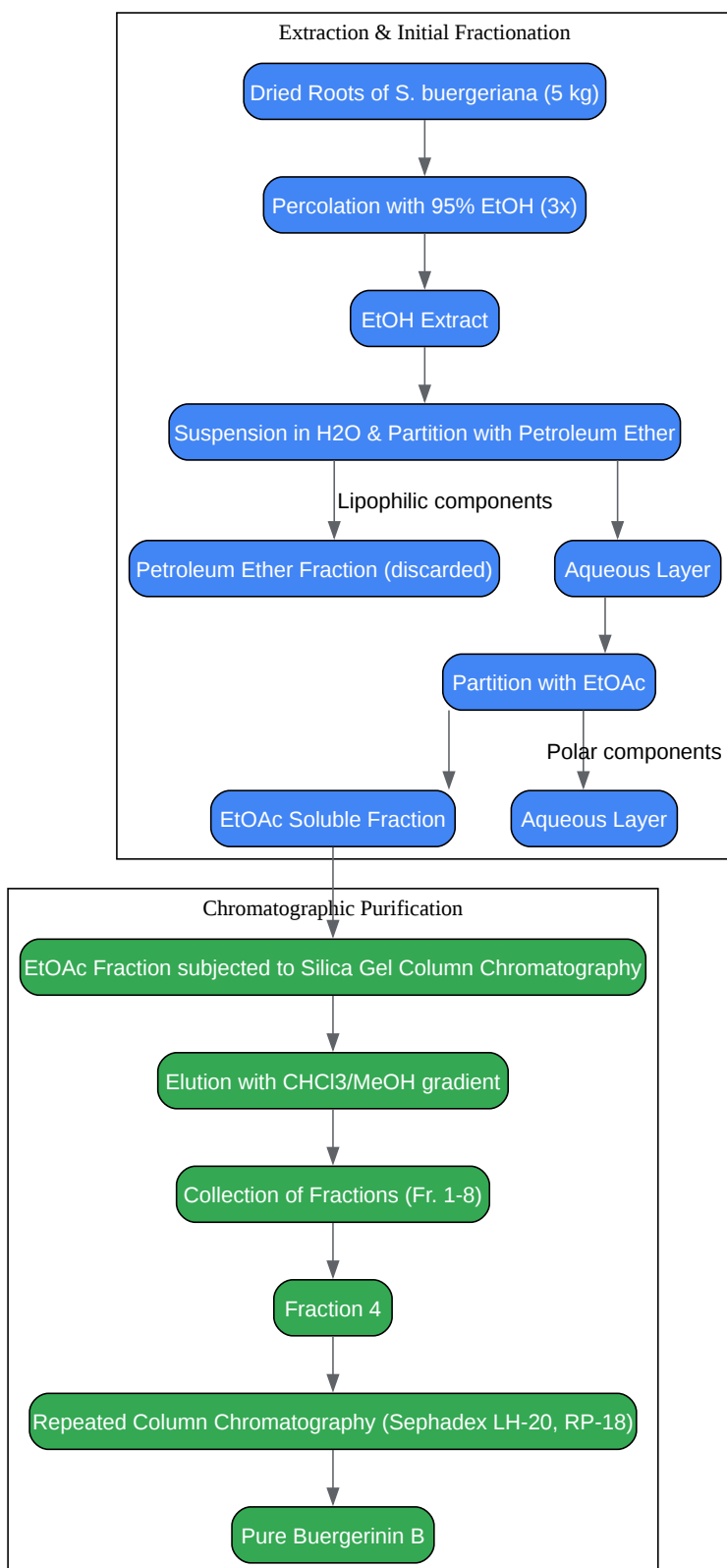
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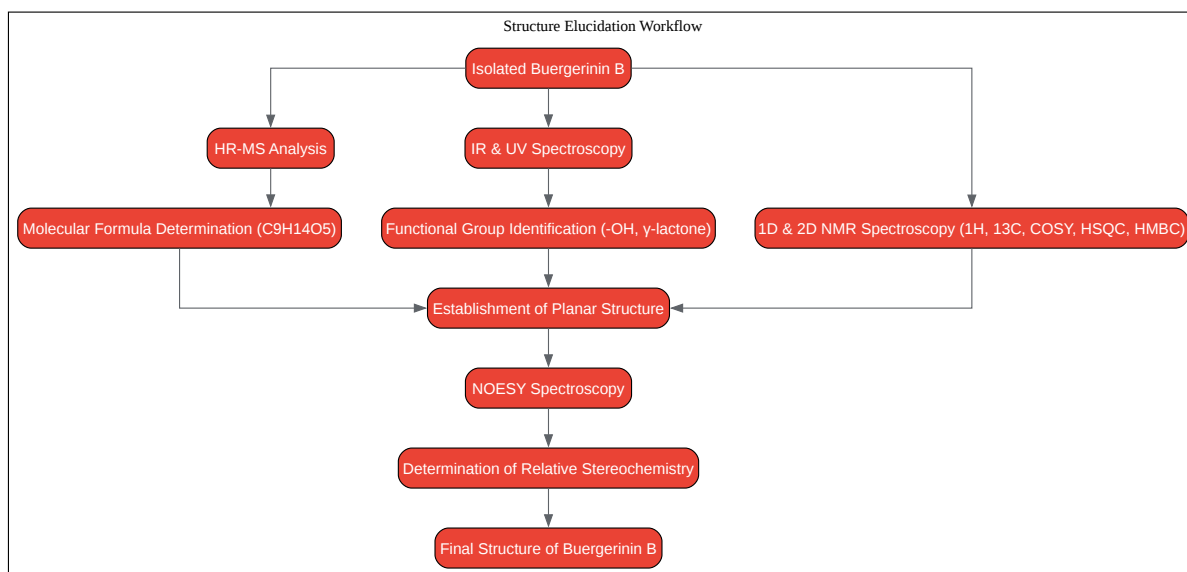
A comprehensive guide detailing the chemical structure elucidation of **Buergerinin B**, a C9-iridoid isolated from the roots of *Scrophularia buergeriana*, is now available for researchers, scientists, and professionals in drug development. This document provides an in-depth analysis of the spectroscopic data and experimental procedures that were instrumental in defining the molecule's unique architecture.

Buergerinin B, along with its congeners Buergerinins C, D, and E, was first isolated and characterized by Lin, Tan, and their colleagues. Their work, published in *Helvetica Chimica Acta*, laid the foundation for understanding this class of natural products. The elucidation of its structure was a meticulous process involving the extraction and purification of the compound from its natural source, followed by a rigorous analysis using a suite of modern spectroscopic techniques.

Isolation from *Scrophularia buergeriana*

The journey to uncovering the structure of **Buergerinin B** began with the systematic extraction and fractionation of the dried roots of *Scrophularia buergeriana*. The process, outlined below, was designed to isolate the iridoid constituents from the complex mixture of phytochemicals present in the plant material.





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